

A Technical Guide to the Nomenclature and Synthesis of Palmitoleyl Myristate

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Compound of Interest

Compound Name: *Palmitoleyl myristate*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the wax ester **palmitoleyl myristate**, focusing on its chemical nomenclature, constituent parts, synthesis, and analysis. It is intended to serve as a technical resource for professionals in scientific research and development.

Deconstructing the Nomenclature

Wax esters are a class of lipids formed by the esterification of a fatty acid with a long-chain fatty alcohol. The name "**palmitoleyl myristate**" systematically describes its chemical structure, which is derived from two distinct fatty acid precursors.

- **The Alcohol Component ("-oleyl"):** The "palmitoleyl" part of the name refers to the fatty alcohol. This alcohol is derived from palmitoleic acid ((9Z)-hexadec-9-enoic acid), an omega-7 monounsaturated fatty acid with 16 carbon atoms.^{[1][2]} Through reduction of its carboxylic acid group, palmitoleic acid becomes palmitoleyl alcohol.
- **The Acyl Component ("-ate"):** The "myristate" part of the name indicates the acyl group, which is derived from myristic acid (tetradecanoic acid).^{[3][4]} Myristic acid is a saturated fatty acid containing 14 carbon atoms.^{[3][5][6]}

Therefore, **palmitoleyl myristate** is the ester formed when the carboxyl group of myristic acid reacts with the hydroxyl group of palmitoleyl alcohol.

Visualization of Nomenclature

The logical relationship between the name and its chemical precursors can be visualized as follows:

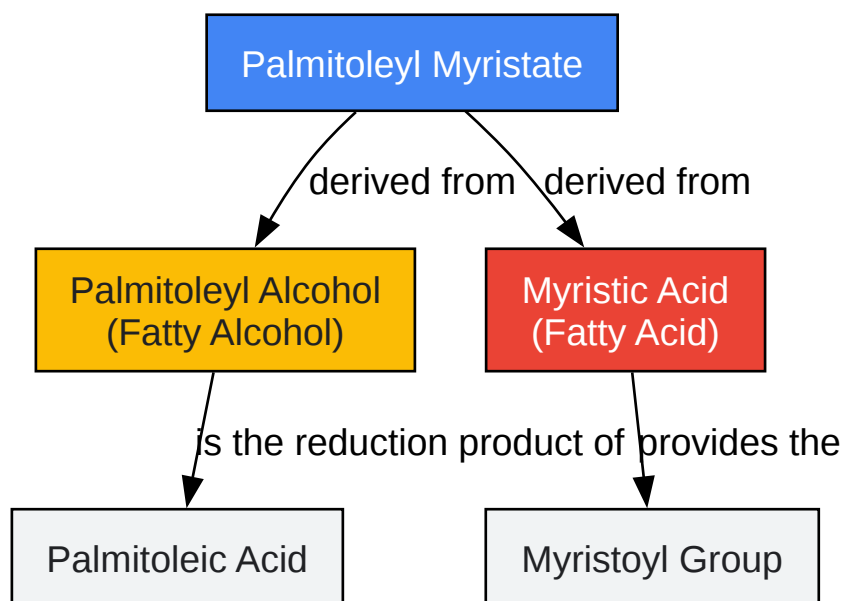


Diagram 1: Nomenclature of Palmitoleyl Myristate

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Diagram 1: Nomenclature of **Palmitoleyl Myristate**

Physicochemical Properties

Quantitative data for the precursor molecules of **palmitoleyl myristate** are summarized below. Data for the final wax ester is less commonly tabulated and is often characterized within mixtures.^[7]

| Property | Palmitoleic Acid | Myristic Acid |
|-------------------|--|---|
| IUPAC Name | (9Z)-hexadec-9-enoic acid ^[2] | Tetradecanoic acid ^{[3][5]} |
| Molecular Formula | C ₁₆ H ₃₀ O ₂ ^{[2][8]} | C ₁₄ H ₂₈ O ₂ ^{[3][5][9]} |
| Molecular Weight | 254.41 g/mol ^[2] | 228.37 g/mol ^[5] |
| Structure | 16:1n-7 (monounsaturated) ^[1] | 14:0 (saturated) ^[5] |

Synthesis of Wax Esters

The synthesis of wax esters like **palmitoleyl myristate** is typically achieved through esterification. The Fischer-Speier esterification is a classic and widely used acid-catalyzed method.^{[10][11]}

Fischer-Speier Esterification: General Workflow

This process involves reacting a carboxylic acid (myristic acid) with an alcohol (palmitoleyl alcohol) in the presence of a strong acid catalyst, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH).^[11] The reaction is an equilibrium process, and to drive it towards the product (the ester), an excess of one reactant (usually the alcohol) is used, and the water byproduct is removed as it forms.^{[11][12]}

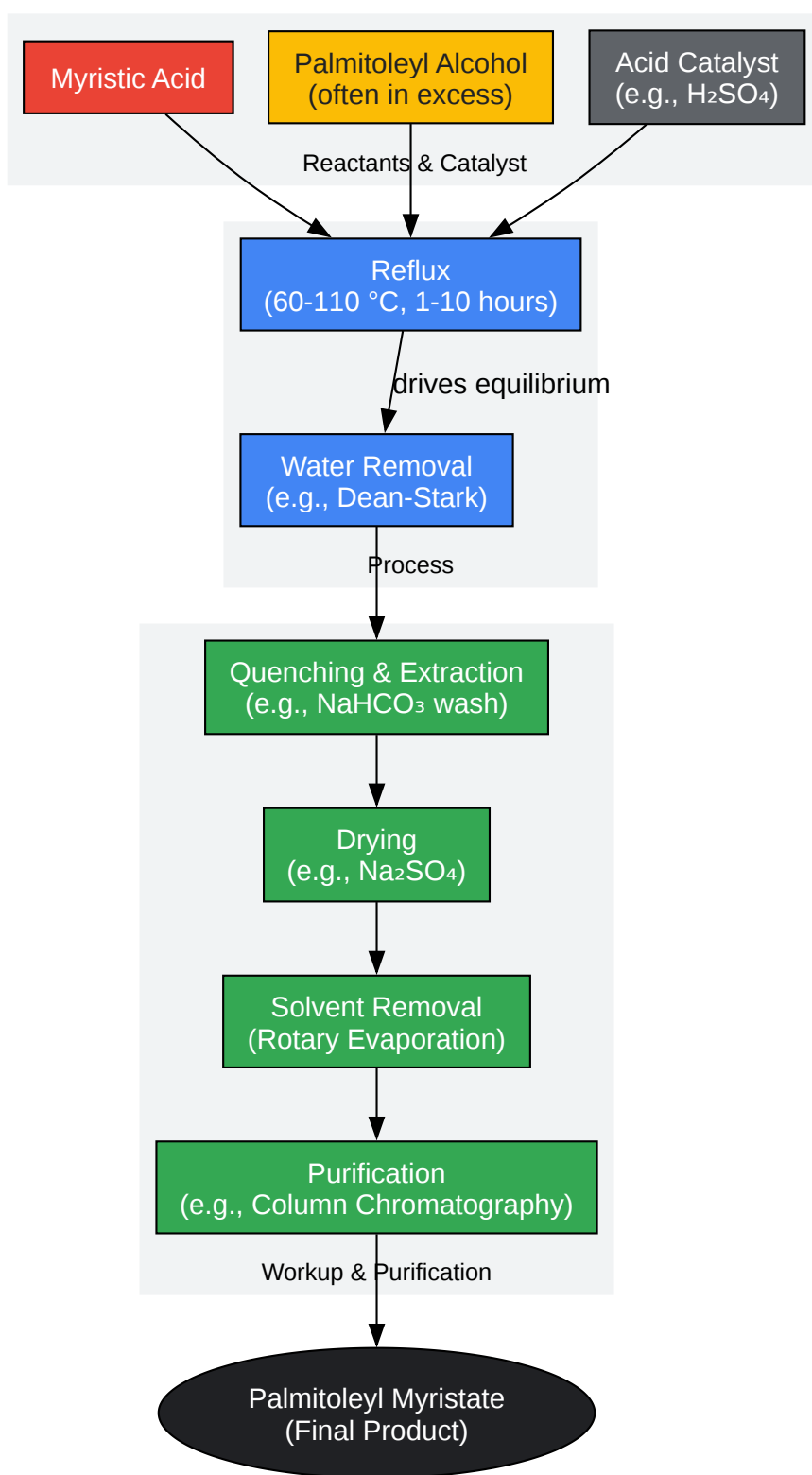


Diagram 2: Fischer Esterification Workflow

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